

Unveiling the Molecular Architecture of Avellanin B: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Avellanin B

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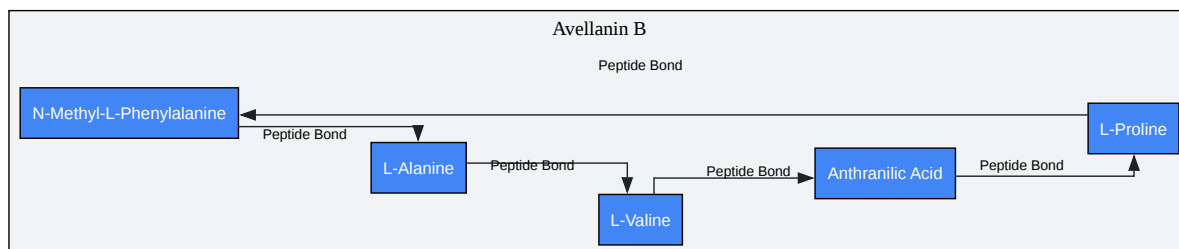
Abstract

Avellanin B, a cyclic pentapeptide of fungal origin, has garnered interest within the scientific community for its distinct biological activities. This technical guide provides a comprehensive overview of the chemical structure of **Avellanin B**, alongside available quantitative data and experimental methodologies for its study. Visual diagrams generated using Graphviz are included to illustrate its structure and the general workflow for its isolation and characterization, offering a valuable resource for researchers in natural product chemistry and drug discovery.

Chemical Structure of Avellanin B

Avellanin B is a fungal metabolite characterized as a cyclic peptide.^{[1][2]} Its molecular formula is C₃₀H₃₇N₅O₅, and it has a molecular weight of 547.65 g/mol.^[1] The structure consists of five amino acid residues linked in a cyclic arrangement.

The chemical structure of **Avellanin B** can be represented by the following diagram, which illustrates the sequence and connectivity of its constituent amino acid residues.



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Figure 1: Chemical structure representation of **Avellanin B**.

Quantitative Data

The following table summarizes the key quantitative data available for **Avellanin B** and the related compound, Avellanin A.

Compound	Molecular Formula	Molecular Weight (g/mol)	Biological Activity
Avellanin B	C ₃₀ H ₃₇ N ₅ O ₅	547.65[1]	Pressor effect[1]
Avellanin A	C ₃₁ H ₃₉ N ₅ O ₅	561.7[3]	Increases blood pressure[3]

Experimental Protocols

The isolation and structural elucidation of Avellanins typically involve a series of chromatographic and spectroscopic techniques, as described in studies of related compounds. [4]

Isolation of Avellanins

A general protocol for the isolation of Avellanins from fungal cultures is as follows:

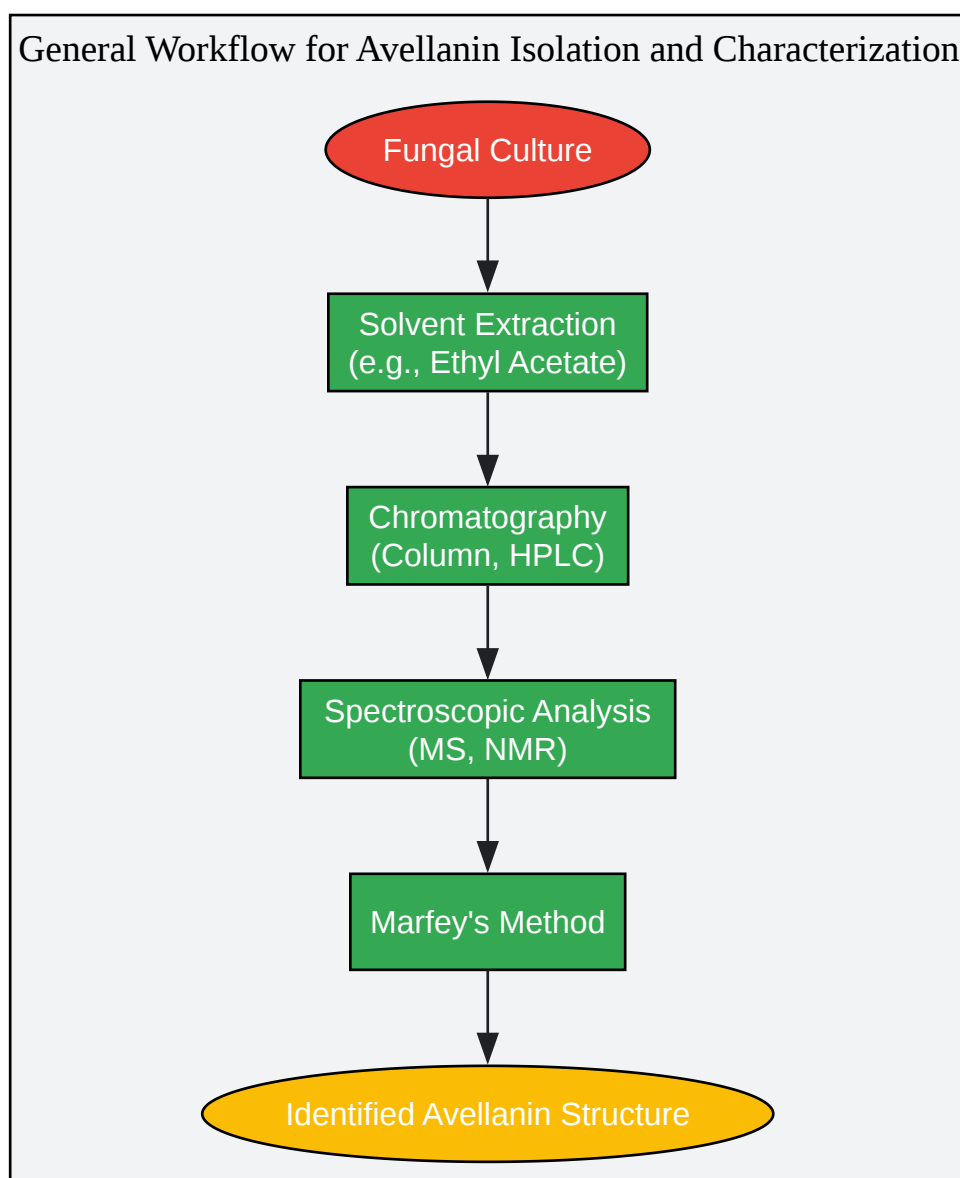
- Cultivation: The producing fungus, such as *Hamigera avellanea*, is cultivated in a suitable liquid medium on a rotary shaker.[5]
- Extraction: The whole culture broth is extracted with an organic solvent, typically ethyl acetate.[2][5]
- Chromatography: The crude extract is subjected to column chromatography, followed by High-Performance Liquid Chromatography (HPLC) for purification of the individual Avellanin compounds.[5]

Structural Elucidation

The determination of the chemical structure of Avellanins involves the following analytical methods:

- Mass Spectrometry (MS): High-resolution electrospray ionization time-of-flight mass spectrometry (HR-ESITOFMS) is used to determine the exact molecular weight and molecular formula.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR data provide detailed information about the chemical environment of the atoms within the molecule, which is crucial for determining the connectivity of the amino acid residues.[5]
- Marfey's Method: This method is employed to determine the absolute stereochemistry of the constituent amino acids after acid hydrolysis of the cyclic peptide.[4]

The general workflow for the isolation and characterization of Avellanins is depicted in the following diagram.



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Figure 2: Isolation and characterization workflow.

Biological Activity

Avellanin B has been reported to exhibit a pressor effect, indicating it can increase blood pressure. Other members of the Avellanin family have demonstrated a range of biological activities, including insecticidal and antibacterial properties.[2][5] For instance, Avellanin C has been identified as an inhibitor of quorum-sensing signaling in *Staphylococcus aureus*. [5] More recently discovered Avellanins have also shown antimalarial activity.[4][6]

Further research into the specific mechanisms of action and potential signaling pathways affected by **Avellanin B** is warranted to fully understand its pharmacological potential.

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- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Avellanin B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666145#what-is-the-chemical-structure-of-avellanin-b]

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